

comparison of trans-6-Tetradecene and (Z)-6-Tetradecene properties

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Compound Focus: trans-6-Tetradecene

CAS No.: 41446-64-4

Cat. No.: S13183391

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Basic Identifiers and Calculated Properties

The table below compares the available basic and thermophysical property data for the two isomers.

Property	(Z)-6-Tetradecene (cis isomer)	trans-6-Tetradecene
CAS Registry Number	41446-61-1 [1]	Not fully available in search results
IUPAC Name	(Z)-6-Tetradecene [1]	Information missing
Chemical Formula	C ₁₄ H ₂₈ [1] [2] [3]	C ₁₄ H ₂₈ [4]
Molecular Weight	196.37 g/mol [1] [3]	Information missing
Boiling Point (T _{boil})	523.88 K (calculated) [2]	Information missing
Melting Point (T _{fus})	242.46 K (calculated) [2]	Information missing
Critical Temperature (T _c)	689.82 K (calculated) [2]	Information missing

Property	(Z)-6-Tetradecene (cis isomer)	<i>trans</i> -6-Tetradecene
Critical Volume (V_c)	0.799 m ³ /kmol (calculated) [2]	Information missing
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-215.07 kJ/mol (calculated) [2]	Information missing

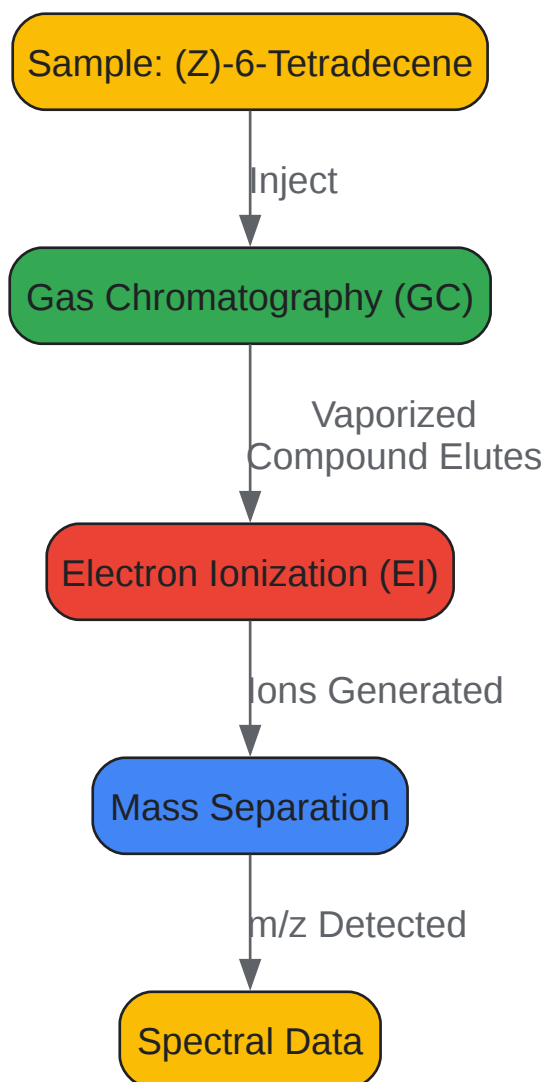
Experimental Data and Spectral Information

Experimental data is available for (Z)-6-Tetradecene, but no comparable data was found for the *trans* isomer in the search results.

Aspect	(Z)-6-Tetradecene (cis isomer)	<i>trans</i> -6-Tetradecene
Mass Spectrum	Available (electron ionization) [1]	Information missing
Synthesis Protocols	Referenced in literature [3]	Information missing
Retention Index (I)	Multiple values reported (e.g., 1367.40 - 1439.00) [2]	Information missing

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

The mass spectrum for (Z)-6-Tetradecene was obtained using Electron Ionization (EI) mass spectrometry, a standard method for organic compound analysis [1]. Below is a general workflow for analyzing such compounds using GC-MS.



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- **Sample Preparation:** The compound is typically dissolved in a volatile solvent like hexane or dichloromethane [3].
- **Gas Chromatography (GC):** A microliter volume of the sample is injected into the GC inlet, where it is vaporized. The vapor is carried by an inert gas (e.g., helium) through a coated capillary column. The column separates the mixture components based on their affinity between the stationary phase and the mobile gas phase. The (Z)-6-Tetradecene would elute at a specific retention time, with indices around 1367-1439 reported in one database [2].
- **Electron Ionization (EI):** As the compound elutes from the GC, it enters the mass spectrometer's ionization chamber. Here, it is bombarded with high-energy electrons (typically 70 eV), causing the molecule to lose an electron and form a positively charged molecular ion ($M^{+\bullet}$).
- **Mass Separation and Detection:** These ions are accelerated and separated by a mass analyzer (like a quadrupole) based on their mass-to-charge ratio (m/z). The data for (Z)-6-Tetradecene was

compiled by the NIST Mass Spectrometry Data Center, indicating the detection and analysis of its unique fragmentation pattern [1].

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References

1. - 6 , (Tetradecene) Z [webbook.nist.gov]
2. - 6 , (Tetradecene)- (CAS 41446-61-1) - Chemical & Physical... Z [chemeo.com]
3. The Pherobase Synthesis - Z -14Hy | C14H28 6 [pherobase.com]
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